

# (S)-ethopropazine hydrochloride chemical properties

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An In-depth Technical Guide on the Core Chemical Properties of Ethopropazine Hydrochloride

This technical guide provides a comprehensive overview of the chemical and physical properties of ethopropazine hydrochloride, tailored for researchers, scientists, and professionals in drug development. For the purpose of this document, the information pertains to the racemic form, as data specific to the (S)-enantiomer is not extensively available.

## Physicochemical Properties

Ethopropazine hydrochloride is a phenothiazine derivative.<sup>[1]</sup> It presents as a white to off-white crystalline powder.<sup>[2]</sup>

## Identifiers and Molecular Characteristics

Property	Value	Source
IUPAC Name	N,N-diethyl-1-phenothiazin-10-ylpropan-2-amine;hydrochloride	[3]
CAS Number	1094-08-2	[4][5]
Molecular Formula	C <sub>19</sub> H <sub>24</sub> N <sub>2</sub> S · HCl	[4]
Molecular Weight	348.93 g/mol	[6]
Canonical SMILES	<chem>CCN(CC)C(C)CN1C2=CC=CC=C2SC3=CC=CC=C31.Cl</chem>	[4]
InChI Key	VXPCQISYVPFYRK-UHFFFAOYSA-N	[4]

## Physical and Chemical Constants

Property	Value	Source
Melting Point	223-225 °C (with some decomposition)	[5][6]
Boiling Point	430.1 °C at 760 mmHg	[7]
Flash Point	213.9 °C	[7]
Appearance	White powder	[6]
pH	~5.8 (5% aqueous solution)	[5]
Vapor Pressure	1.34E-07 mmHg at 25°C	[7]

## Solubility

Solvent	Solubility	Source
Water	50 mg/mL; 1 g in 400 mL at 20°C, 1 g in 20 mL at 40°C	[5]
DMSO	>5 mg/mL at ~60 °C (clear)	[6]
DMF	10 mg/mL	[4]
DMF:PBS (pH 7.2) (1:5)	0.16 mg/mL	[4]
Ethanol	5 mg/mL; Soluble (1.0 g in 30 mL absolute ethanol at 25°C)	[4][5]
Chloroform	Soluble	[5]
Acetone	Sparingly soluble	[5]
Ether	Practically insoluble	[5]
Benzene	Practically insoluble	[5]

## Pharmacological Properties

Ethopropazine hydrochloride exhibits several pharmacological actions, primarily as an anticholinergic agent.[5] It is an inhibitor of butyrylcholinesterase (BChE) and shows selectivity for BChE over acetylcholinesterase (AChE).[4][8] Additionally, it acts as a non-selective muscarinic acetylcholine receptor (mAChR) antagonist and possesses antihistamine and antiadrenergic properties.[3][8] These actions contribute to its use as an antiparkinsonian agent.[6]

## Experimental Protocols

### High-Performance Liquid Chromatography (HPLC) for Purity Analysis

A common method for assessing the purity of ethopropazine hydrochloride is High-Performance Liquid Chromatography (HPLC). While specific experimental conditions can vary, a general protocol is outlined below.

Objective: To determine the purity of an ethopropazine hydrochloride sample.

**Materials:**

- Ethopropazine hydrochloride reference standard
- Ethopropazine hydrochloride sample for analysis
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other suitable buffer components)
- HPLC system with a UV detector
- C18 reversed-phase column

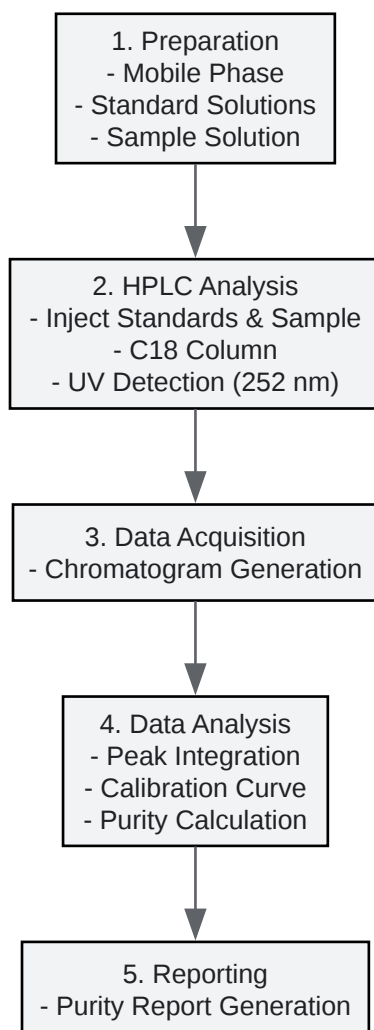
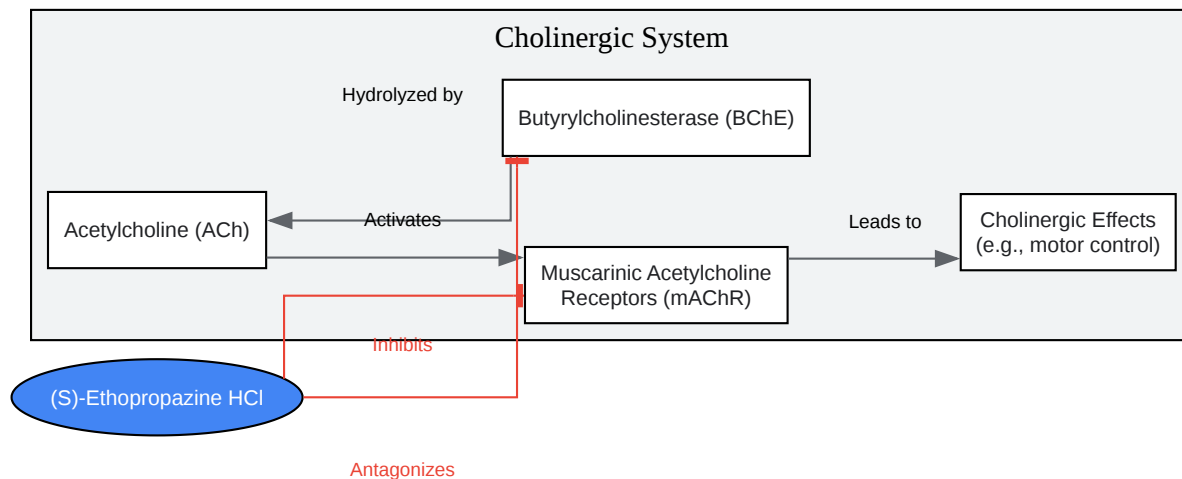
**Procedure:**

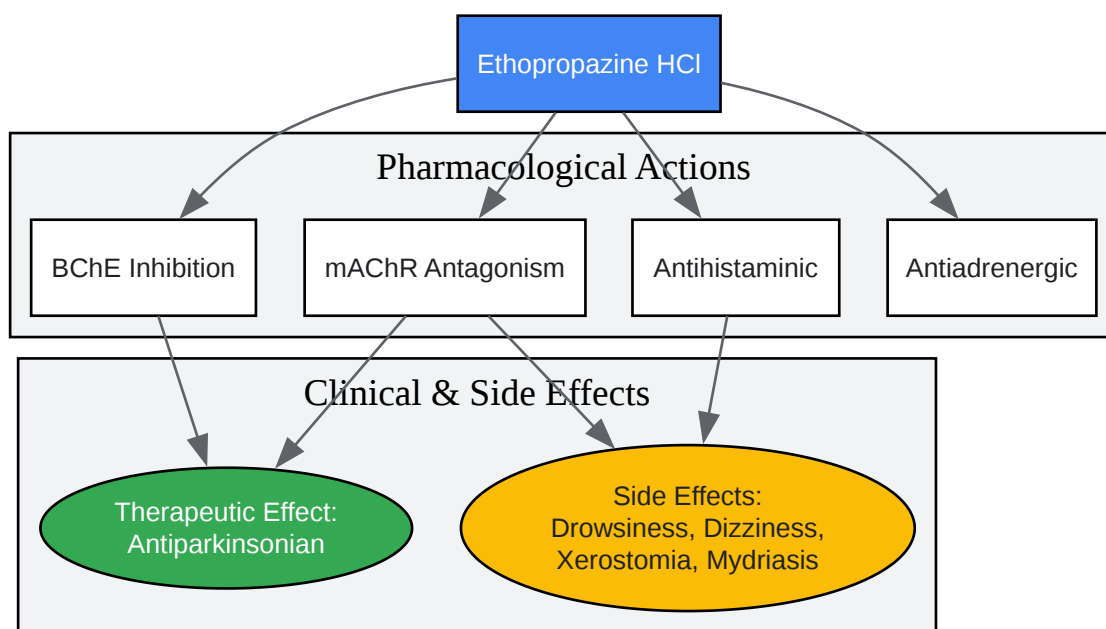
- **Mobile Phase Preparation:** Prepare a suitable mobile phase, for instance, a mixture of acetonitrile and water with a small percentage of formic acid to control the pH. The exact ratio will depend on the column and system used and should be optimized for good peak separation.
- **Standard Solution Preparation:** Accurately weigh a known amount of the ethopropazine hydrochloride reference standard and dissolve it in the mobile phase to create a stock solution of known concentration. Prepare a series of dilutions from the stock solution to create calibration standards.
- **Sample Solution Preparation:** Accurately weigh the ethopropazine hydrochloride sample and dissolve it in the mobile phase to a concentration within the range of the calibration standards.
- **Chromatographic Conditions:**
  - **Column:** C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5  $\mu$ m).
  - **Mobile Phase:** Isocratic or gradient elution with a mixture of acetonitrile and water (with formic acid).

- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20  $\mu$ L.
- Detection: UV detection at a wavelength of 252 nm.[\[4\]](#)
- Column Temperature: Ambient or controlled (e.g., 25  $^{\circ}$ C).
- Analysis: Inject the calibration standards to generate a calibration curve. Then, inject the sample solution.
- Data Analysis: Identify the peak corresponding to ethopropazine hydrochloride based on the retention time of the standard. Calculate the purity of the sample by comparing the peak area of the sample to the calibration curve.

## Visualizations

### Signaling Pathway of Ethopropazine Hydrochloride





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